

How to properly tighten an NW16 clamp to avoid leaks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

[Get Quote](#)

NW16 Clamp Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in properly tightening **NW16** clamps to avoid leaks in vacuum systems.

Troubleshooting Guide: Diagnosing and Resolving NW16 Clamp Leaks

A leak at an **NW16** connection can compromise experiments and lead to costly downtime. This guide provides a systematic approach to identifying and resolving these leaks.

Initial Checks:

Before proceeding to more advanced leak detection, perform a visual inspection of the **NW16** connection. Ensure the clamp, flanges, and centering ring are clean and free of any visible damage, such as scratches or debris.^[1]

Troubleshooting Steps:

If a leak is suspected, follow these steps to diagnose and resolve the issue:


- **Verify Proper Assembly:** Ensure the centering ring is correctly seated between the two flanges and that the clamp is evenly positioned around the flange assembly.^[1] The flanges

should be aligned, and the O-ring should not be pinched.[1]

- Check Clamp Tightness: For wing-nut style clamps, they should be hand-tightened until firm. [2] Uneven or insufficient tightening is a common cause of leaks.[1]
- Inspect the O-ring: The O-ring is a critical component for a proper seal.
 - Damage Assessment: Carefully remove the O-ring and inspect it for any nicks, cuts, or deformities.[1] Replace the O-ring if any damage is found.
 - Cleanliness: Ensure the O-ring is clean and free from any particulates that could interfere with the seal.[1]
- Examine Flange Surfaces: Inspect the sealing surfaces of the flanges for any scratches, contamination, or imperfections that could compromise the vacuum seal.[1]
- Advanced Leak Detection: If the leak persists after the above steps, more sensitive leak detection methods may be necessary.
 - Helium Leak Detection: This is a highly sensitive method for pinpointing small leaks.[3] It involves spraying a small amount of helium gas around the suspected leak area while monitoring the vacuum system with a helium leak detector.[3]
 - Pressure Rise Test: This involves isolating the section of the vacuum system with the **NW16** connection and monitoring the rate at which the pressure increases over time. A rapid pressure rise indicates a significant leak.

NW16 Clamp Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting leaks at an **NW16** clamp connection.

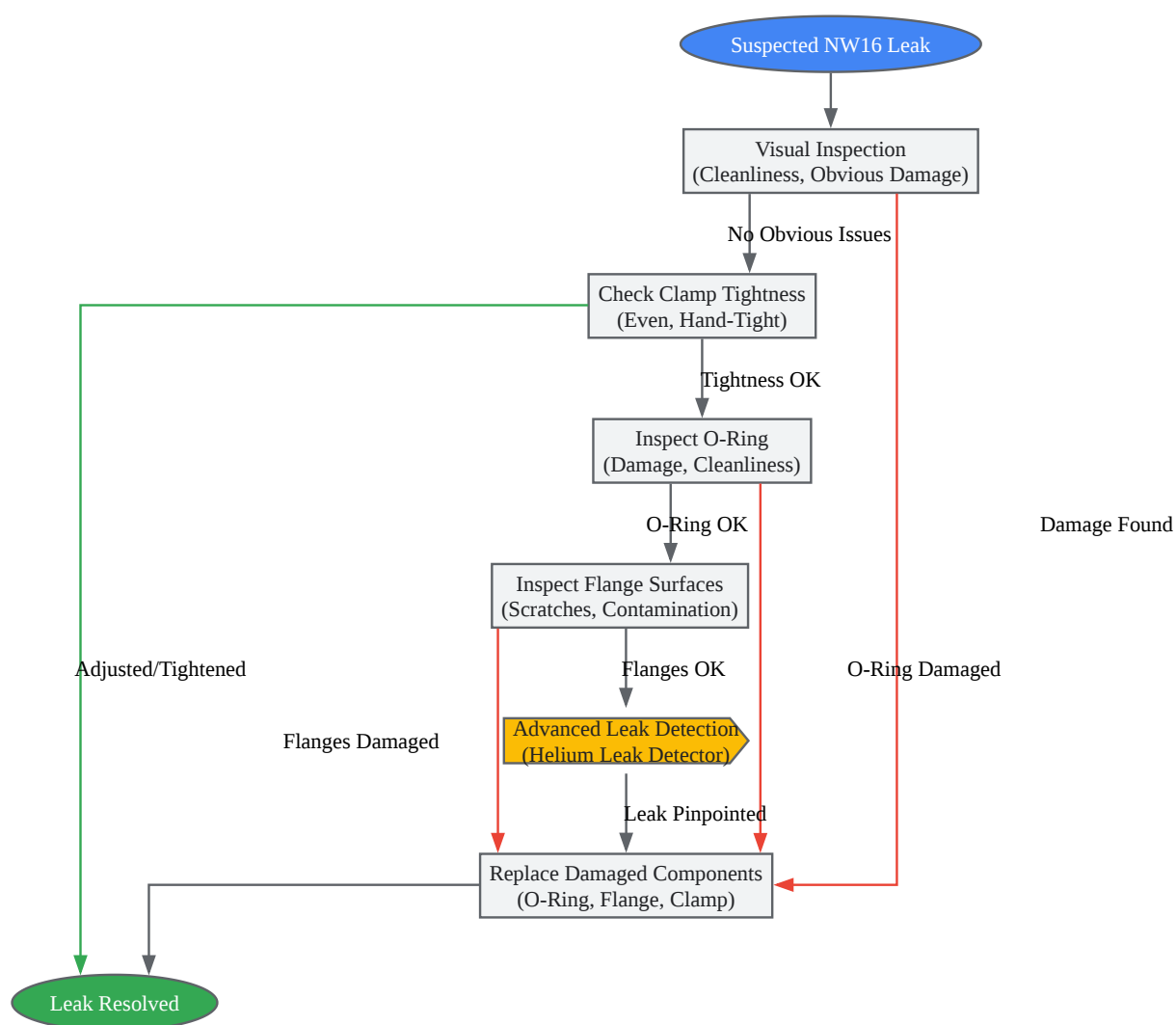

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. manuals.plus [manuals.plus]
- 2. shop.ceramtec.us [shop.ceramtec.us]
- 3. How to find leaks in your vacuum system? [leybold.com]
- To cite this document: BenchChem. [How to properly tighten an NW16 clamp to avoid leaks]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613197#how-to-properly-tighten-an-nw16-clamp-to-avoid-leaks\]](https://www.benchchem.com/product/b15613197#how-to-properly-tighten-an-nw16-clamp-to-avoid-leaks)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

